

Ecastolol synthesis pathway and chemical properties

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Compound of Interest

Compound Name: *Ecastolol*

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An In-depth Technical Guide to the Synthesis and Chemical Properties of **Ecastolol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Ecastolol**, a beta-adrenergic blocking agent. It details its chemical properties, a proposed synthesis pathway based on established methodologies for beta-blocker production, and its mechanism of action within the context of beta-adrenergic signaling.

Chemical Properties of Ecastolol

Ecastolol is a complex organic molecule with specific physicochemical properties that are critical for its pharmacological activity and formulation.^[1] A summary of its key chemical identifiers and properties is presented below.

Property	Value	Source
IUPAC Name	N-[4-(3-([2-(3,4-Dimethoxyphenyl)ethyl]amino)-2-hydroxypropoxy)-3-(1,2-oxazol-5-yl)phenyl]butanamide	[1][2]
Molecular Formula	C ₂₆ H ₃₃ N ₃ O ₆	[1][2]
Molecular Weight	483.565 g/mol	
CAS Number	77695-52-4	
Physical Form	Solid	
InChI Key	CGUIWXDBHIFQJV-UHFFFAOYSA-N	

Ecastolol Synthesis Pathway

The synthesis of **Ecastolol**, like many other beta-blockers, can be achieved through a convergent synthesis strategy. This involves the preparation of key intermediates which are then combined in the final steps. The general approach for synthesizing aryloxypropanolamine beta-blockers involves the reaction of a substituted phenol with an epoxide, followed by the addition of an amine.

A plausible synthetic route for **Ecastolol** is outlined below. The process begins with the synthesis of two primary precursors: the substituted phenol (Intermediate A) and the glycidyl ether (Intermediate B), which are then coupled with the appropriate amine.

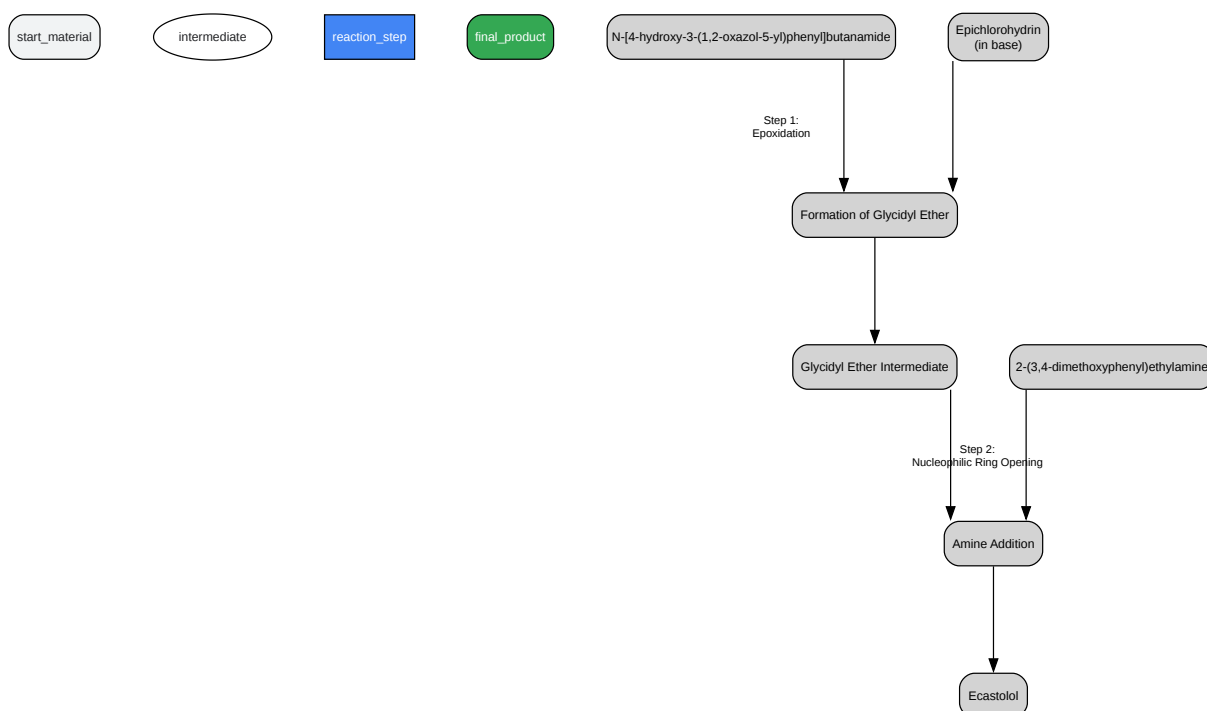


Figure 1. Proposed Synthesis Workflow for Ecastolol.

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Figure 1. Proposed Synthesis Workflow for **Ecastolol**.

Experimental Protocols

While specific literature detailing the synthesis of **Ecastolol** is not readily available, a viable experimental protocol can be derived from established methods for analogous beta-blockers like propranolol and bisoprolol.

Step 1: Synthesis of the Glycidyl Ether Intermediate

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add N-[4-hydroxy-3-(1,2-oxazol-5-yl)phenyl]butanamide (1.0 eq) and a suitable solvent (e.g., ethanol).
- **Base Addition:** Add a base such as sodium hydroxide (NaOH) (1.1 eq) to the mixture to deprotonate the phenolic hydroxyl group, forming a phenoxide.
- **Epoxidation:** Add epichlorohydrin (1.2 eq) to the reaction mixture. Heat the mixture to reflux and maintain for several hours. The phenoxide will act as a nucleophile, attacking the epoxide of epichlorohydrin to form the glycidyl ether intermediate.
- **Workup and Purification:** After the reaction is complete (monitored by Thin Layer Chromatography - TLC), cool the mixture. Remove the solvent under reduced pressure. The residue is then subjected to an aqueous workup to remove inorganic salts, followed by extraction with an organic solvent (e.g., ethyl acetate). The organic layer is dried over anhydrous sodium sulfate and concentrated. The crude product can be purified by column chromatography on silica gel.

Step 2: Synthesis of **Ecastolol** (Amine Addition)

- **Reaction Setup:** Dissolve the purified glycidyl ether intermediate (1.0 eq) in a suitable solvent such as methanol or isopropanol in a sealed reaction vessel.
- **Amine Addition:** Add 2-(3,4-dimethoxyphenyl)ethylamine (1.5 eq) to the solution.
- **Reaction:** Heat the mixture and stir for several hours. The amine will perform a nucleophilic attack on the terminal carbon of the epoxide ring, opening it to form the final 2-hydroxy-3-aminopropoxy structure.

- **Workup and Purification:** Upon completion, cool the reaction mixture and evaporate the solvent. The resulting crude product is purified, typically through recrystallization or column chromatography, to yield pure **Ecastolol**.

Mechanism of Action and Signaling Pathway

Ecastolol functions as a beta-blocker, specifically a β -adrenergic receptor antagonist. These receptors are integral to the sympathetic nervous system and are activated by catecholamines like epinephrine and norepinephrine. The primary signaling pathway associated with β -adrenergic receptors involves the activation of a G-protein-coupled receptor (GPCR), leading to a cascade of intracellular events.

Beta-Adrenergic Signaling Pathway:

- **Ligand Binding:** Epinephrine or norepinephrine binds to the β -adrenergic receptor.
- **G-Protein Activation:** This binding causes a conformational change in the receptor, activating the associated heterotrimeric G-protein (Gs). The $G\alpha$ subunit dissociates and exchanges GDP for GTP.
- **Adenylyl Cyclase Activation:** The activated $G\alpha$ subunit binds to and activates the enzyme adenylyl cyclase.
- **cAMP Production:** Adenylyl cyclase catalyzes the conversion of ATP to cyclic AMP (cAMP), a secondary messenger.
- **Protein Kinase A (PKA) Activation:** cAMP binds to the regulatory subunits of Protein Kinase A (PKA), causing the release and activation of its catalytic subunits.
- **Cellular Response:** Activated PKA then phosphorylates various downstream target proteins, leading to physiological responses such as increased heart rate, myocardial contractility, and relaxation of smooth muscle.

Ecastolol exerts its effect by competitively binding to the β -adrenergic receptor, thereby preventing catecholamines from binding and initiating this signaling cascade.

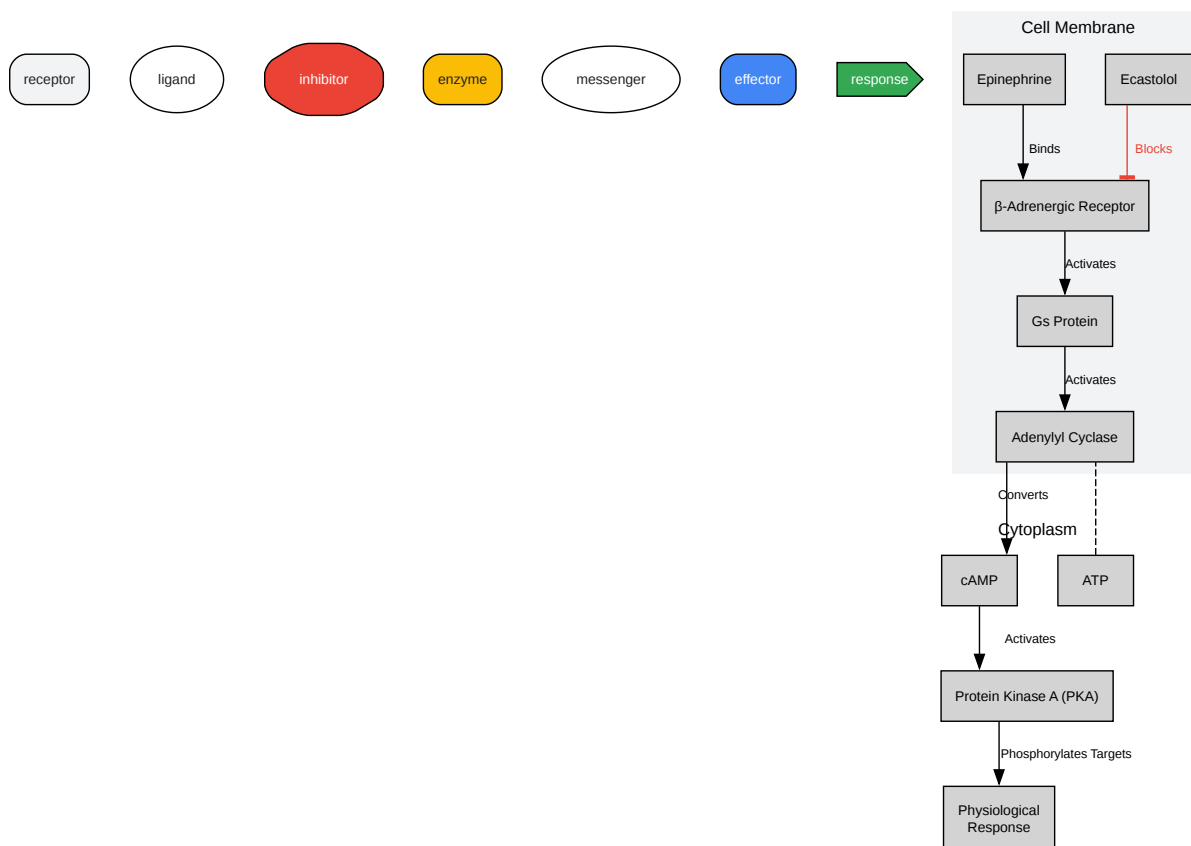


Figure 2. Beta-Adrenergic Signaling Pathway and Inhibition by Ecastolol.

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